

# An In-depth Technical Guide to the Safety Profile of Cyanine7.5 Amine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cyanine7.5 amine

Cat. No.: B15554021

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data available for **Cyanine7.5 amine**, a near-infrared (NIR) fluorescent dye. This document is intended to consolidate key safety information into a structured format to facilitate safe handling and experimental design. **Cyanine7.5 amine** is utilized in various research applications, particularly for labeling biomolecules to enable *in vivo* imaging.

## Chemical Identification and Physical Properties

**Cyanine7.5 amine** is a complex organic molecule used as a fluorescent label. The primary amine group allows for its conjugation with various electrophilic reagents.

Property	Data	Reference
Chemical Name	Cyanine7.5 amine	<a href="#">[1]</a>
CAS Number	2104005-15-2; 2104005-16-3 (chloride); 2104005-17-4 (hydrochloride)	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	$C_{51}H_{64}Cl_2N_4O$	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	~820.00 g/mol (may vary by batch)	<a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Dark green powder	<a href="#">[2]</a>
Solubility	Good in DMSO, DMF, and alcohols	<a href="#">[2]</a>
Melting Point	Not determined	<a href="#">[4]</a>
Boiling Point	Not determined	<a href="#">[4]</a>
Density	Not determined	<a href="#">[4]</a>

## Hazard Identification and Toxicological Data

Limited specific toxicological data for **Cyanine7.5 amine** is publicly available. The hazard classification is based on information for similar cyanine dye derivatives.

Hazard Statement	Description
H303	May be harmful if swallowed
H313	May be harmful in contact with skin
H333	May be harmful if inhaled

Source: AAT Bioquest, for Cyanine 7.5 monosuccinimidyl ester, a related compound.[\[5\]](#)

Quantitative Toxicological Data:

Parameter	Value	Species	Route
LD50 (Oral)	Not determined	-	-
LD50 (Dermal)	Not determined	-	-
LC50 (Inhalation)	Not determined	-	-

Note: Specific quantitative toxicity data (LD50/LC50) for **Cyanine7.5 amine** was not found in the reviewed safety data sheets.

#### Ecological Information:

- Aquatic Toxicity: A safety data sheet for a related compound, Cyanine7.5 alkyne, indicates it is very toxic to aquatic life with long-lasting effects (H410).[6]
- Persistence and Degradability: No data available.[4]
- Bioaccumulative Potential: No data available.[4]

## Handling, Storage, and First Aid

Proper handling and storage are crucial to ensure the stability of the compound and the safety of laboratory personnel.

Aspect	Recommendation	Reference
Handling	No special measures are typically required beyond standard laboratory practices.	[4]
Storage (Short-term)	0 - 4 °C for days to weeks.	[3]
Storage (Long-term)	-20°C for months to years.	[1][3]
Light Sensitivity	Avoid prolonged exposure to light. Store in the dark.	[1][2][7]
Shipping	Shipped under ambient temperature as a non-hazardous chemical.	[3]

#### First Aid Measures:

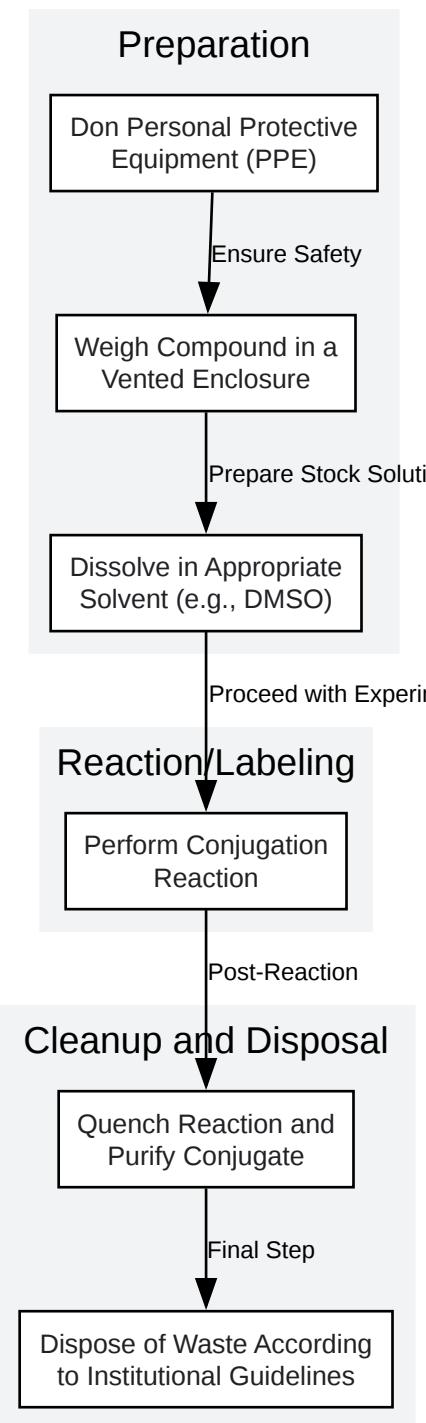
- Eye Contact: Immediately flush eyes with large amounts of water. If contact lenses are present, remove them. Seek medical attention.[6]
- Skin Contact: Wash skin thoroughly with soap and water. Remove contaminated clothing.[6]
- Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.[6]
- Ingestion: If swallowed, rinse mouth with water. Call a poison center or doctor if you feel unwell.[6]

## Experimental Protocols and Workflows

#### General Workflow for Handling and Use:

The following diagram outlines a general workflow for the safe handling and use of **Cyanine7.5 amine** in a laboratory setting.

## General Workflow for Cyanine7.5 Amine Handling

[Click to download full resolution via product page](#)General Workflow for **Cyanine7.5 Amine** Handling

Methodology for a Standard Protein Labeling Experiment:

- Protein Preparation: Prepare the protein solution in an amine-free buffer (e.g., PBS, pH 7.4).
- Dye Preparation: Dissolve **Cyanine7.5 amine** in anhydrous DMSO to a concentration of 10 mg/mL.
- Conjugation: Add the dye solution to the protein solution at a specific molar ratio. The reaction is typically carried out for 1-2 hours at room temperature in the dark.
- Purification: Remove the unconjugated dye by size exclusion chromatography (e.g., a Sephadex G-25 column) or dialysis.
- Characterization: Determine the degree of labeling by measuring the absorbance of the protein and the dye.

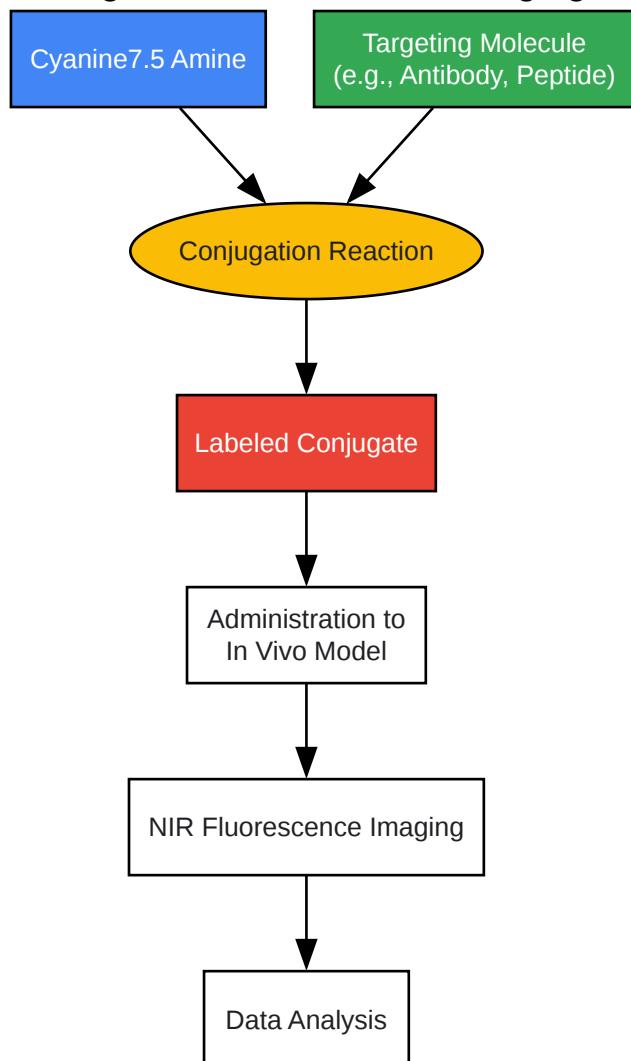
## Signaling Pathways and Biological Interactions

Currently, there is no specific information available in the provided search results regarding the direct interaction of **Cyanine7.5 amine** with cellular signaling pathways. Its primary application is as a fluorescent label, and it is generally considered to be biologically inert after conjugation to a targeting molecule. The biological effects observed are typically attributed to the molecule to which the dye is conjugated.

Logical Relationship for In Vivo Imaging Application:

The following diagram illustrates the logical steps involved in using a **Cyanine7.5 amine**-labeled conjugate for in vivo imaging.

### Logical Flow for In Vivo Imaging



[Click to download full resolution via product page](#)

### Logical Flow for In Vivo Imaging

Disclaimer: This document is intended for informational purposes only and is based on publicly available data. It is not a substitute for a formal Safety Data Sheet (SDS) provided by the manufacturer. Researchers should always consult the manufacturer's SDS and follow all institutional safety guidelines when handling any chemical. This product is for research use only and not for human or veterinary use.[3]

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. lumiprobe.com [lumiprobe.com]
- 2. Cyanine 7.5 amine (A270174) | Antibodies.com [antibodies.com]
- 3. medkoo.com [medkoo.com]
- 4. pcprakt.userpage.fu-berlin.de [pcprakt.userpage.fu-berlin.de]
- 5. Cyanine 7.5 monosuccinimidyl ester [equivalent to Cy7.5® NHS ester] | AAT Bioquest [aatbio.com]
- 6. Cyanine7.5 alkyne|MSDS [dcchemicals.com]
- 7. lumiprobe.com [lumiprobe.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety Profile of Cyanine7.5 Amine]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15554021#cyanine7-5-amine-safety-data-sheet-information\]](https://www.benchchem.com/product/b15554021#cyanine7-5-amine-safety-data-sheet-information)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)